

# Technical Support Center: Reducing DEHP Levels in Analytical Solvents

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## Compound of Interest

Compound Name: DEHP (Standard)

Cat. No.: B1670192

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to identifying, troubleshooting, and mitigating Di(2-ethylhexyl) phthalate (DEHP) contamination in analytical solvents.

## Frequently Asked Questions (FAQs)

Q1: What is DEHP and why is it a problem in analytical labs?

A1: Di(2-ethylhexyl) phthalate (DEHP) is a chemical compound commonly used as a plasticizer to make plastics, especially polyvinyl chloride (PVC), more flexible.<sup>[1][2][3]</sup> It is a pervasive environmental contaminant and is considered a potential endocrine disruptor and carcinogen.<sup>[1][2][4]</sup> In analytical laboratories, its presence can lead to significant background noise, false positives, and inaccurate quantification, particularly in sensitive analyses like LC-MS and GC-MS.<sup>[5][6]</sup>

Q2: What are the most common sources of DEHP contamination in a laboratory?

A2: DEHP can leach from a wide variety of common laboratory items. Major sources include:

- **Plastic Labware:** Any soft plastic equipment, especially those made of PVC, can be a significant source. This includes tubing, containers, gloves (vinyl), and plastic syringes.<sup>[5][7]</sup>
- **Solvents and Reagents:** Even high-purity or HPLC-grade solvents can contain trace amounts of DEHP.<sup>[8]</sup>

- Laboratory Environment: DEHP can be present in the air and dust of the laboratory, originating from flooring, paints, and electrical cables, and can settle on surfaces and into open containers.[5]
- Consumables: Items such as pipette tips, filter holders, and Parafilm® have been shown to leach DEHP.[5][7]
- Personal Care Products: Some lotions and perfumes may contain phthalates that can be inadvertently introduced into experiments.[9]

Q3: Are there DEHP-free alternatives for common lab supplies?

A3: Yes, many manufacturers now offer DEHP-free or phthalate-free alternatives. For instance, nitrile gloves are a common substitute for vinyl gloves.[1] Whenever possible, using glassware instead of plastic for storage and handling of solvents and samples is highly recommended.[5][7] Look for labware made from polypropylene (PP) or polyethylene (PE) as they tend to have lower phthalate content than PVC.

Q4: How can I clean glassware to minimize DEHP contamination?

A4: A rigorous cleaning protocol is essential. This typically involves:

- Washing with a laboratory-grade detergent and hot water.
- Thorough rinsing with tap water followed by deionized water.
- Rinsing with a high-purity solvent like acetone or hexane.
- For the most critical applications, baking the glassware in a muffle furnace at 400°C for at least 30 minutes (volumetric glassware should not be baked).[7]

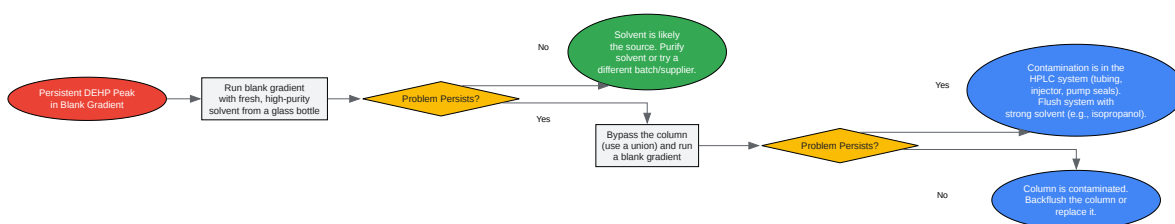
Q5: Can I trust the purity of commercially available high-grade solvents?

A5: While HPLC or LC-MS grade solvents are of high purity, they are not always entirely free of DEHP. It is good practice to test new bottles of solvent before use, especially for highly sensitive applications.[10][11]

## Troubleshooting Guide

Problem 1: I am seeing a persistent DEHP peak in my HPLC/LC-MS blank injections, especially during a gradient run. What should I do?

- Answer: This is a common issue often referred to as a "ghost peak". It can arise from several sources. Follow this troubleshooting workflow:



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### Troubleshooting a persistent DEHP peak in a blank gradient.

Problem 2: My DEHP background is low in my solvent blank, but high in my procedural blank. Where is the contamination coming from?

- Answer: This indicates that the contamination is being introduced during your sample preparation steps. Systematically evaluate each step and material used:
  - Consumables: Are you using plastic pipette tips, filter syringes, or SPE cartridges? These are known sources of DEHP.<sup>[5][7]</sup> Run a blank by passing clean solvent through each of these components individually to identify the source.
  - Glassware: Is your glassware properly cleaned according to the rigorous protocol mentioned in the FAQs?

- Sample Transfer: Are you using Parafilm® to seal your containers? Parafilm® can leach DEHP.<sup>[5]</sup><sup>[7]</sup> Use ground glass stoppers or baked aluminum foil instead.
- Gloves: Are you using vinyl gloves? Switch to nitrile gloves.

Problem 3: I've tried everything and still have a high DEHP background. What are some less obvious sources?

- Answer: If you have addressed the common sources, consider these less obvious possibilities:
  - Laboratory Air: DEHP can be present in the ambient lab air and dust.<sup>[5]</sup> Keep solvent reservoirs and samples covered as much as possible. Working in a clean, well-ventilated area or a fume hood can help.
  - Vacuum Pump Oil: Oil mist from vacuum pumps can be a source of phthalate contamination. Use oil-free pumps or ensure proper exhaust ventilation.
  - Septa: The septa in your vials can be a source of contamination. Use PTFE-lined septa to provide an inert barrier.<sup>[7]</sup>

## Data on DEHP Leaching and Solvent Purity

The following tables summarize quantitative data on DEHP leaching from common laboratory plastics and typical DEHP levels found in analytical solvents.

Table 1: DEHP Leaching from Laboratory Plastics into Solvents

Plastic Item	Solvent	Leached DEHP Concentration	Reference
Parafilm®	Acetonitrile	Up to 0.50 µg/cm²	[7]
Plastic Syringe	Not specified	Traces of DEHP identified	[5]
Pipette Tips (Polypropylene)	Methanol	~0.36 µg/cm²	[7]
PVC Tubing	Methanol	100 mg/g after 96 hours	[6]
PVC Bags	Saline Solutions	< 24 µg/L after 14 months	[12]
PVC Bags	Oily Vehicles	> 300 µg/L after 2 hours	[12]

Table 2: Typical DEHP Levels in Commercial Solvents

Solvent Grade	Typical DEHP Concentration (ng/mL)	Reference
HPLC Grade	Can still contain trace amounts	[10][11]
Standard Grade	Generally higher than HPLC grade	[10][11]

Note: Specific concentrations can vary significantly between manufacturers and batches.

## Experimental Protocols for DEHP Reduction in Solvents

Here are detailed methodologies for common solvent purification techniques to reduce DEHP levels.

### Method 1: Fractional Distillation

Fractional distillation is effective for separating volatile solvents from non-volatile or high-boiling point impurities like DEHP.

Materials:

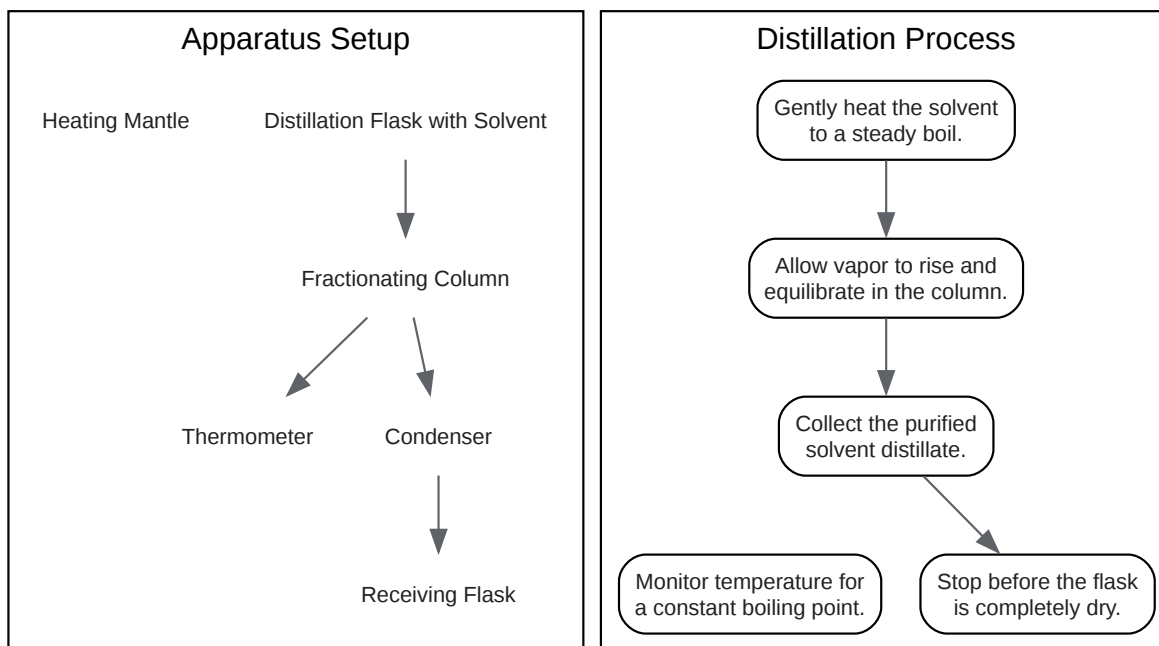
- Distillation flask
- Fractionating column (e.g., Vigreux or packed with glass beads)
- Condenser
- Receiving flask
- Heating mantle
- Boiling chips or magnetic stir bar
- Thermometer and adapter
- All-glass apparatus is required.

Procedure:

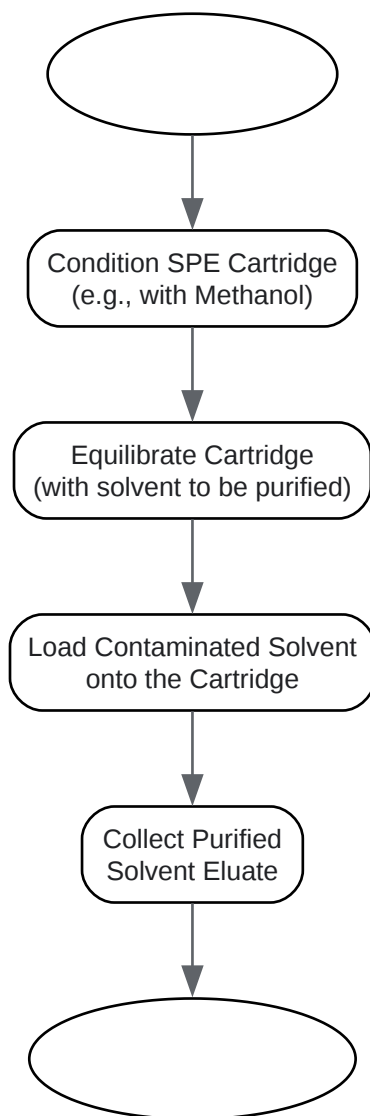
- **Apparatus Setup:** Assemble the fractional distillation apparatus as shown in the diagram below. Ensure all glass joints are properly sealed. It is crucial to use an all-glass setup to avoid re-contamination.
- **Solvent Addition:** Fill the distillation flask to no more than two-thirds of its volume with the solvent to be purified. Add a few boiling chips or a magnetic stir bar.
- **Heating:** Begin heating the flask gently. The solvent should boil smoothly without bumping.
- **Equilibration:** As the vapor rises through the fractionating column, a temperature gradient will be established. Allow the system to equilibrate by adjusting the heat so that the condensation ring rises slowly up the column.
- **Distillation:** Collect the distillate at a slow, steady rate (typically 1-2 drops per second). Monitor the temperature at the still head. The temperature should remain constant at the

boiling point of the pure solvent.

- **Fraction Collection:** Discard the first small fraction of the distillate, as it may contain more volatile impurities. Collect the main fraction while the temperature remains stable.
- **Shutdown:** Stop the distillation before the flask runs dry to prevent the concentration of potentially explosive peroxides and the baking of residues onto the flask.
- **Storage:** Store the purified solvent in a clean glass bottle with a PTFE-lined cap.







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